

PSB-1901 solubility issues and solutions

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Compound of Interest

Compound Name: PSB-1901

Cat. No.: B12380474

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PSB-1901 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **PSB-1901**, a potent A2B adenosine receptor (A2BAR) antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **PSB-1901**?

PSB-1901 is a high-affinity antagonist for the A2B adenosine receptor (A2BAR). It demonstrates high potency, with K_i values of 0.0835 nM for human A2BAR and 0.131 nM for the mouse receptor.^[1] Its primary use is in research, particularly in studies related to cancer.^[1]

Q2: What is the primary solvent for dissolving **PSB-1901**?

The recommended solvent for **PSB-1901** is Dimethyl Sulfoxide (DMSO).^{[1][2]}

Q3: What is the solubility of **PSB-1901** in DMSO?

PSB-1901 has a high solubility in DMSO, reported to be ≥ 100 mg/mL (174.38 mM).^[1] It is important to use freshly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can negatively impact solubility.^[1]

Troubleshooting Guide

This section addresses common issues that may arise during the handling and use of **PSB-1901**.

Issue 1: Product Precipitation in Aqueous Solutions

Symptom: After diluting a DMSO stock solution of **PSB-1901** into an aqueous buffer or cell culture medium, a precipitate is observed either immediately or over time.

Cause: **PSB-1901** is poorly soluble in aqueous solutions. While it dissolves readily in 100% DMSO, dilution into an aqueous environment can cause it to crash out of solution.

Solutions:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your aqueous solution is kept as low as possible, ideally below 0.5%, to maintain the solubility of **PSB-1901** and minimize solvent toxicity in cellular assays.
- **Serial Dilutions:** Perform serial dilutions of your DMSO stock in the aqueous buffer. This gradual decrease in solvent concentration can sometimes prevent immediate precipitation.
- **Use of Surfactants or Co-solvents:** For in vivo or other specialized applications, consider the use of formulations containing surfactants or co-solvents. Please refer to the table below for common formulation examples that can be adapted for compounds with low water solubility. Note that these are general suggestions and should be optimized for your specific experimental setup.

Data Summary

PSB-1901 Solubility

Solvent	Solubility	Molar Concentration	Notes
DMSO	≥ 100 mg/mL	174.38 mM	Use of new, anhydrous DMSO is recommended for optimal solubility. [1]

Stock Solution Preparation (in DMSO)

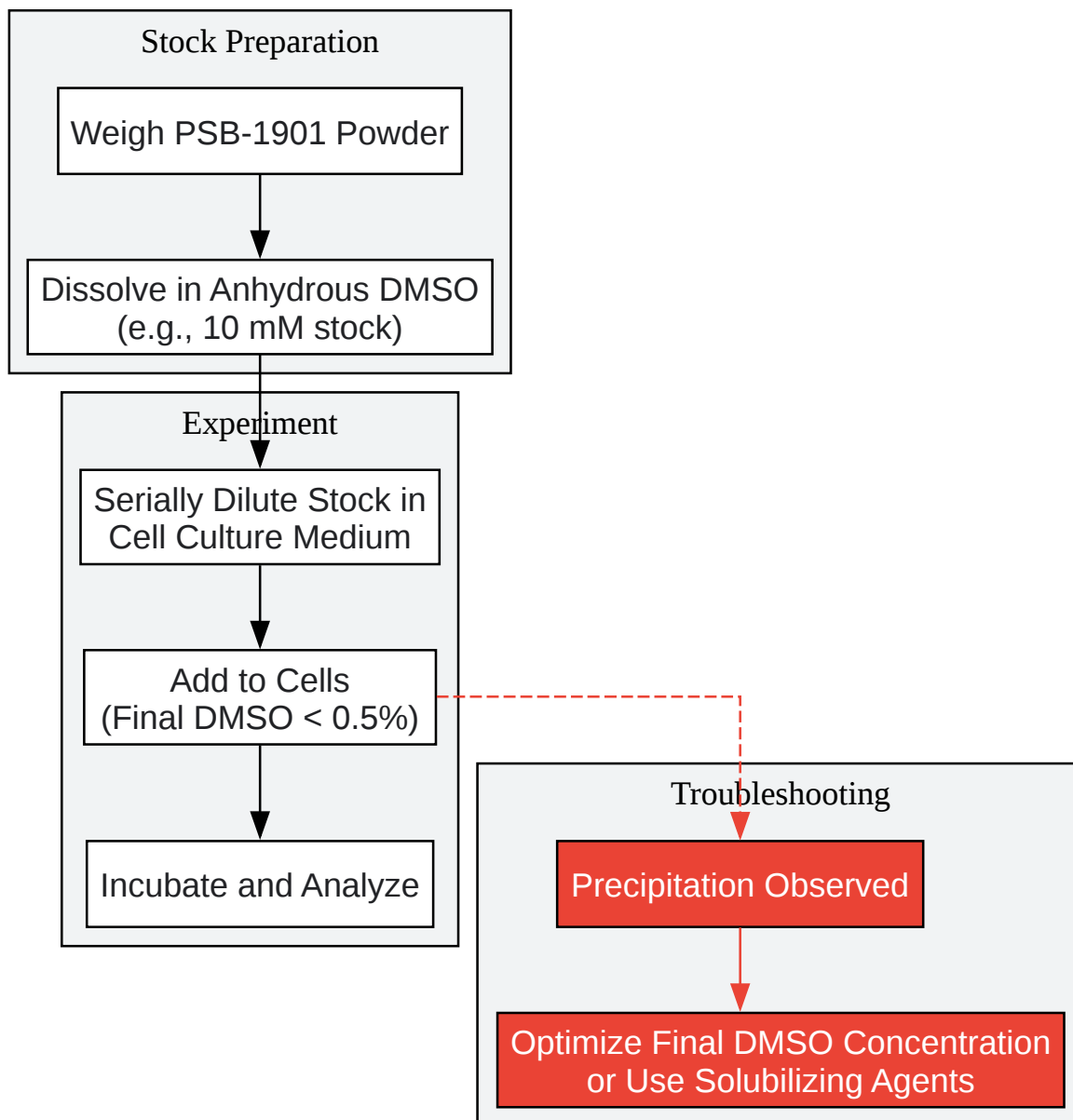
Desired Stock Concentration	Mass of PSB-1901 (1 mg)	Mass of PSB-1901 (5 mg)	Mass of PSB-1901 (10 mg)
1 mM	1.7438 mL	8.7190 mL	17.4380 mL
5 mM	0.3488 mL	1.7438 mL	3.4876 mL
10 mM	0.1744 mL	0.8719 mL	1.7438 mL

Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM PSB-1901 Stock Solution

- **Weighing:** Accurately weigh out the desired amount of solid **PSB-1901** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For example, for 1 mg of **PSB-1901**, add 0.1744 mL of DMSO to achieve a 10 mM concentration.
- **Dissolution:** Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Storage:** Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

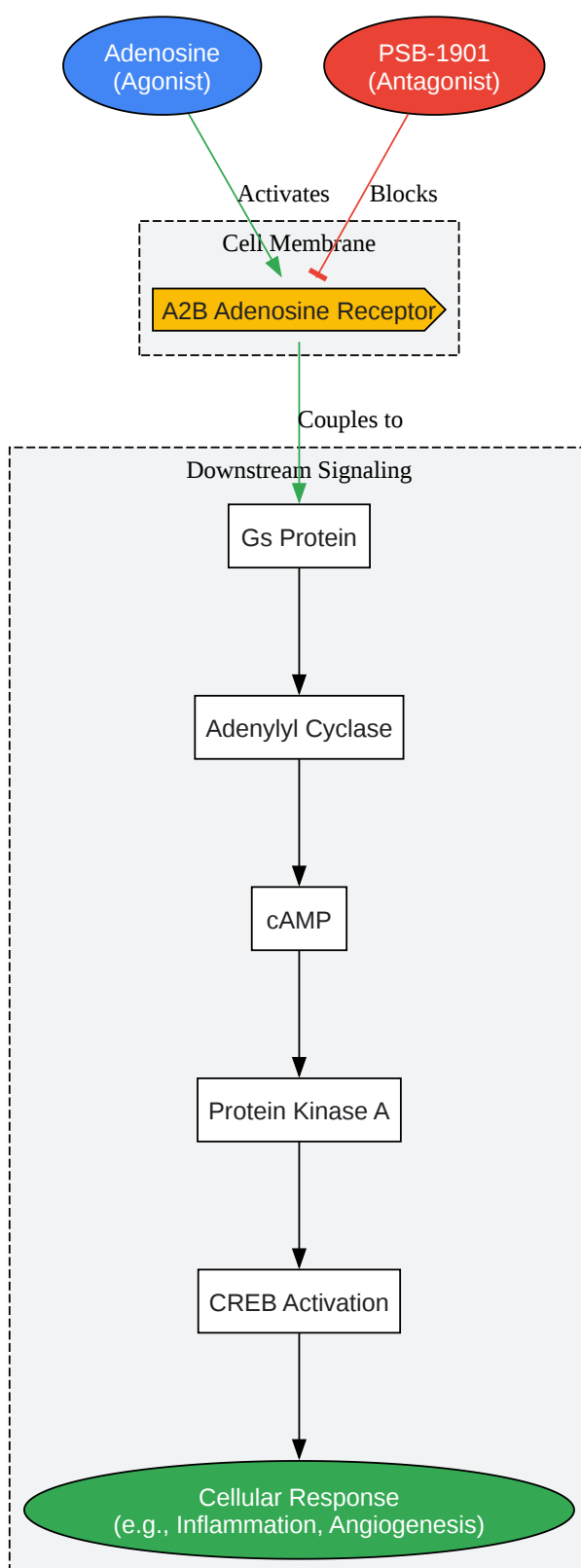
Workflow for Cellular Assays



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Caption: Experimental workflow for using **PSB-1901** in cellular assays.

Signaling Pathway: A2B Adenosine Receptor Antagonism



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Caption: Mechanism of action of **PSB-1901** as an A2BAR antagonist.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PSB-1901 supplier | CAS 2332835-02-4| A2BAR Antagonist | AOBIOUS [aobious.com]
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